

# 2-Methyl-4-nitrobenzoic acid safety data sheet (SDS) information

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Methyl-4-nitrobenzoic acid

Cat. No.: B129869

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## A Technical Safety Guide to 2-Methyl-4-nitrobenzoic Acid

### Introduction

**2-Methyl-4-nitrobenzoic acid** (CAS No. 1975-51-5) is a versatile chemical intermediate with significant applications in the pharmaceutical, agrochemical, and materials science sectors.<sup>[1]</sup> <sup>[2]</sup> It serves as a crucial building block in the synthesis of various compounds, including V2 receptor antagonists like tolvaptan, Raf kinase inhibitors for potential cancer treatment, herbicides, and pigments.<sup>[1][3]</sup> Given its role in research and development, a thorough understanding of its safety profile is paramount for researchers, scientists, and drug development professionals. This guide provides an in-depth overview of its hazards, handling procedures, and emergency responses, based on available Safety Data Sheet (SDS) information.

## Physicochemical and Identification Data

Quantitative data regarding the physical and chemical properties of **2-Methyl-4-nitrobenzoic acid** are summarized below. This information is essential for safe handling, storage, and use in experimental settings.

Table 1: Chemical Identification

Identifier	Value
CAS Number	1975-51-5 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
EC Number	217-828-5
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NO <sub>4</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Molecular Weight	181.15 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
Synonyms	4-Nitro-o-toluic acid, 2-methyl-4-nitrobenzoic acid <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>

Table 2: Physical Properties

Property	Value
Physical State	Solid, Powder <a href="#">[4]</a> <a href="#">[6]</a>
Appearance	Off-white to yellow crystalline powder <a href="#">[2]</a>
Melting Point	150-154 °C <a href="#">[1]</a> <a href="#">[6]</a> , 151-156 °C <a href="#">[2]</a> , 150-155 °C <a href="#">[4]</a>
Solubility	Soluble in DMSO and methanol <a href="#">[1]</a> . Insoluble in water <a href="#">[7]</a> .
Purity / Assay	≥ 97%, ≥ 98% <a href="#">[5]</a> , ≥ 99% <a href="#">[2]</a>

## Hazard Identification and Classification

**2-Methyl-4-nitrobenzoic acid** is classified as hazardous under the Globally Harmonized System (GHS).[\[5\]](#) The primary hazards are related to irritation and sensitization.

Table 3: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[ <a href="#">4</a> ] [ <a href="#">8</a> ]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[ <a href="#">5</a> ]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[ <a href="#">4</a> ][ <a href="#">5</a> ][ <a href="#">9</a> ]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction[ <a href="#">4</a> ][ <a href="#">8</a> ]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[ <a href="#">4</a> ][ <a href="#">5</a> ][ <a href="#">9</a> ]

Note: Some sources also list H341 (Suspected of causing genetic defects), H351 (Suspected of causing cancer), and H361 (Suspected of damaging fertility or the unborn child), though these are less consistently reported.

The logical workflow for identifying and responding to these hazards is outlined below.

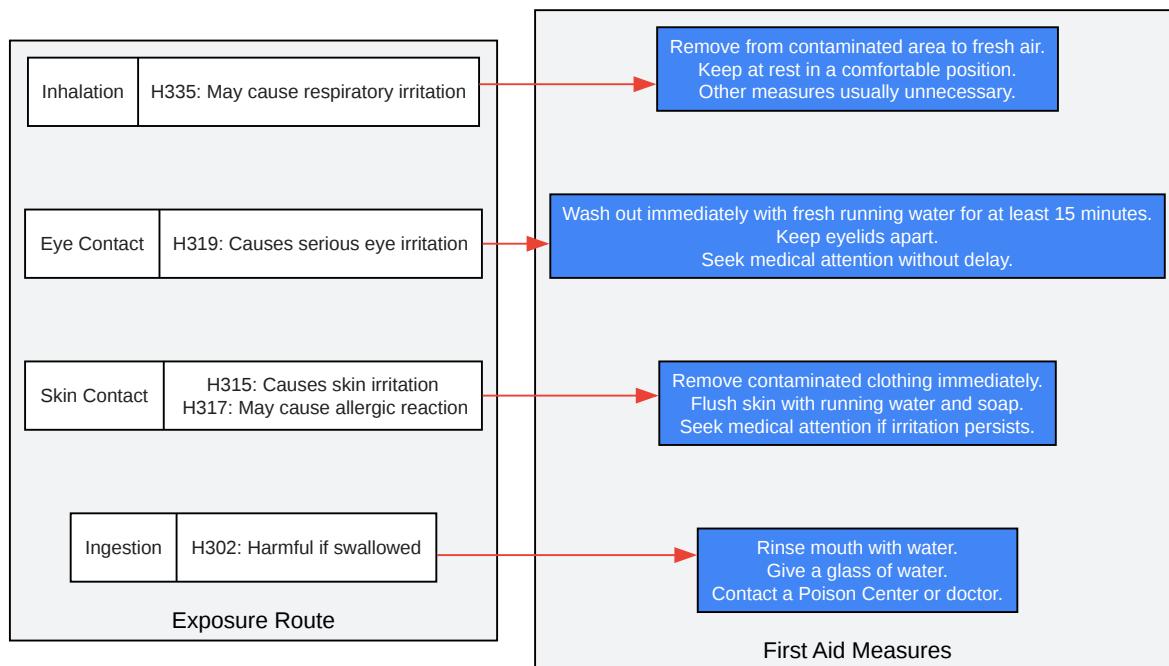


Figure 1: Hazard Identification and First Aid Response

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Figure 1: Hazard Identification and First Aid Response

## Experimental Protocols

While specific toxicological or safety-related experimental protocols are not detailed in the provided SDS, a representative synthesis protocol is available, illustrating a common scenario where this chemical would be handled in a laboratory.

### Synthesis of **2-Methyl-4-nitrobenzoic Acid** from 4-Nitrophthalic Acid[3]

- Objective: To synthesize **2-methyl-4-nitrobenzoic acid** via oxidative decarboxylation.
- Apparatus: 50 mL three-necked round-bottomed flask, magnetic stirrer, reflux condenser.

- Reagents:

- 4-nitrophthalic acid (0.15 g, 1 mmol)
- N-hydroxyphthalimide (NHPI, 0.05 g, 0.3 mmol)
- 40% nitric acid (1.26 g, 8 mmol)
- Cobalt chloride hexahydrate ( $\text{CoCl}_2 \cdot 6\text{H}_2\text{O}$ , 7.1 mg, 0.03 mmol)
- Manganese acetate tetrahydrate ( $\text{Mn}(\text{OAc})_2 \cdot 4\text{H}_2\text{O}$ , 7.1 mg, 0.03 mmol)
- Phase transfer catalyst (0.04 mmol)
- Ethyl acetate
- Anhydrous sodium sulfate
- Ethanol/water (3:1) for recrystallization

- Procedure:

- Combine 4-nitrophthalic acid, NHPI, nitric acid, cobalt chloride, manganese acetate, and the phase transfer catalyst in the flask.
- Heat the reaction mixture to reflux under atmospheric pressure for 12 hours.
- After completion, cool the mixture to room temperature.
- Wash the mixture with 10 mL of water.
- Extract the aqueous phase with ethyl acetate (3 x 5 mL).
- Combine the organic phases and dry over anhydrous sodium sulfate.
- Remove the ethyl acetate by rotary evaporation.
- Recrystallize the crude product from an ethanol/water (3:1) mixture to yield the final product.

# Safe Handling and Emergency Procedures

Proper handling, storage, and emergency preparedness are critical to mitigate the risks associated with **2-Methyl-4-nitrobenzoic acid**.

## Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent personal contact.

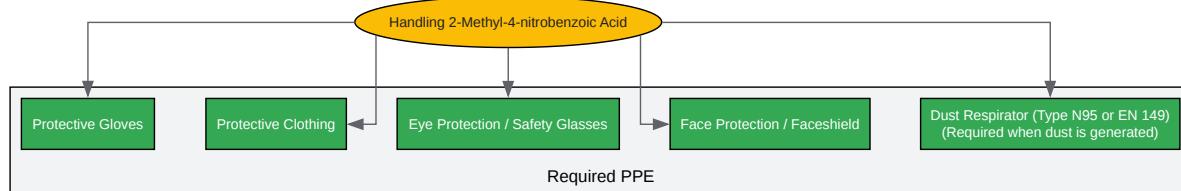


Figure 2: Personal Protective Equipment (PPE) Requirements

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Figure 2: Personal Protective Equipment (PPE) Requirements

## Handling and Storage

- Handling: Avoid all personal contact, including inhalation of dust.<sup>[4]</sup> Use only in a well-ventilated area.<sup>[4]</sup> Do not eat, drink, or smoke when using this product.<sup>[4]</sup> Wash hands and any exposed skin thoroughly after handling.<sup>[4][10]</sup>
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.<sup>[5]</sup> Store locked up.
- Incompatibilities: Avoid contact with strong oxidizing agents and strong bases.<sup>[5]</sup>

## Accidental Release Measures (Spill Response)

A systematic approach is necessary to manage spills effectively and safely.

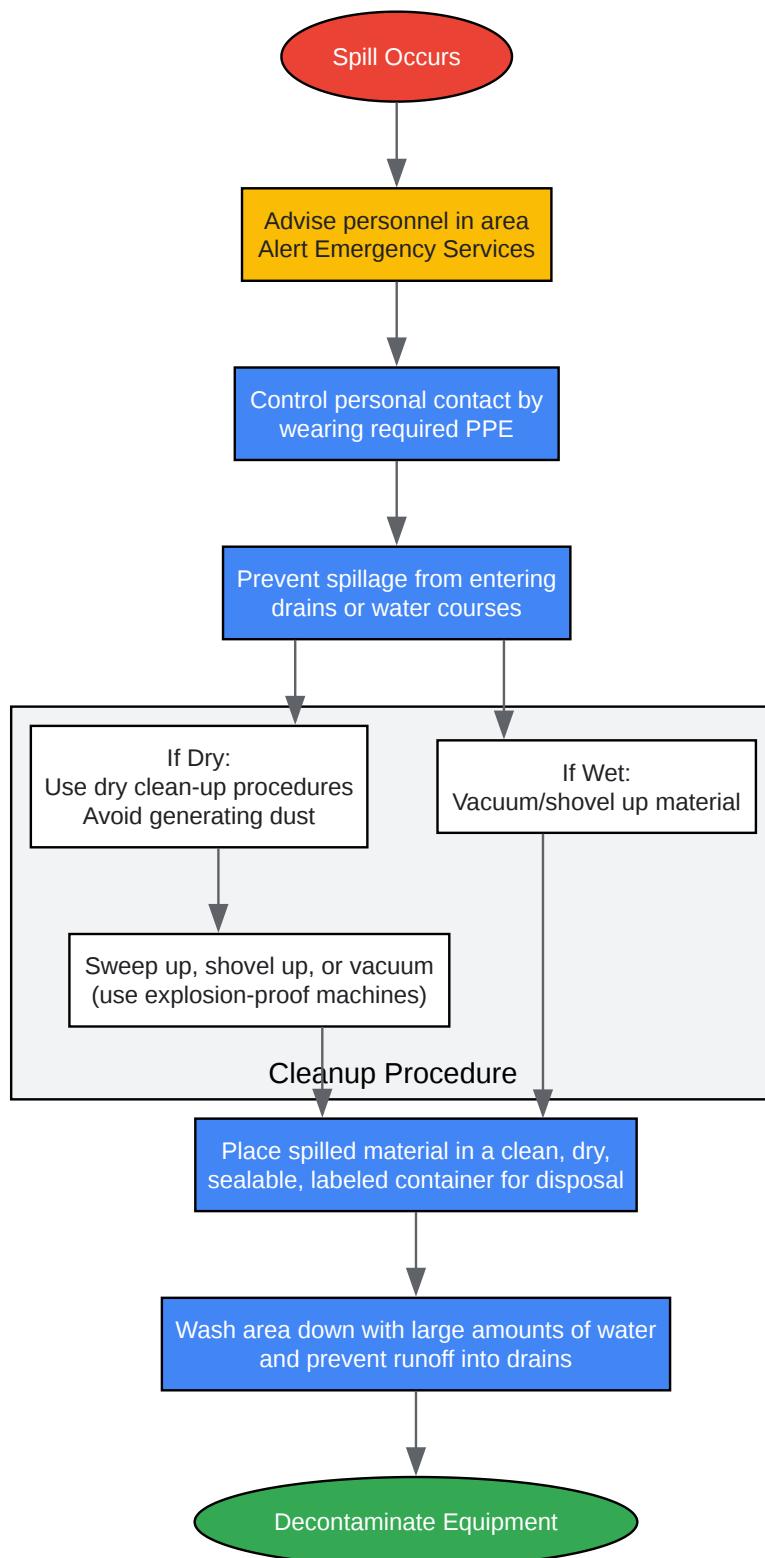


Figure 3: Accidental Spill Response Workflow

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Figure 3: Accidental Spill Response Workflow

## Toxicological and Ecological Information

- Toxicology: The toxicological properties have not been fully investigated.[5] It is classified as harmful if swallowed (Acute Toxicity, Oral, Category 4).[4][8] The material is not thought to produce adverse health effects or irritation of the respiratory tract or skin based on animal models, though good hygiene practice is still required.[4] However, skin contact may cause a sensitization reaction in some individuals.[4]
- Ecotoxicity: Information on ecological effects is limited. It is advised that the substance should not be released into the environment.[5]

## Disposal Considerations

Dispose of contents and containers to an authorized hazardous or special waste collection point in accordance with local, regional, and national regulations.[4]

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